

Methyl Arachidate Handling & Storage Guide

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Compound Focus: Methyl arachidate

CAS No.: 1120-28-1

Cat. No.: S586949

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For your technical support materials, here is a summary of the fundamental storage and property data for **Methyl Arachidate**.

Property	Value / Condition	Source / Citation
Recommended Long-Term Storage	-20°C	[1] [2]
Alternative Storage	0-8°C	[3]
Physical Form	White, crystalline powder	[1] [2]
Melting Point	45-48 °C (lit.)	[1] [2] [3]
Boiling Point	215-216 °C at 10 mmHg (lit.)	[1] [2] [3]
Flash Point	113 °C (closed cup)	[1]

Frequently Asked Questions & Troubleshooting

Here are answers to common questions and issues researchers might encounter:

Q1: Why is storage at -20°C recommended? Storing **Methyl Arachidate** at -20°C is a standard practice to ensure its long-term stability. Lower temperatures significantly slow down the rate of any potential thermal

degradation or oxidation, maintaining the compound's purity and integrity for critical research applications over extended periods. The alternative suggestion of 0-8°C [3] may be suitable for shorter-term storage, but for a guaranteed shelf life, -20°C is the more conservative and reliable choice.

Q2: What should I do if the compound has melted or appears as a liquid? Methyl Arachidate has a relatively low melting point (45-48°C). If it has melted, it is likely due to exposure to temperatures at or above this range during transit or handling.

- **Action:** Allow the container to come to room temperature slowly. The compound should re-solidify into its characteristic white, crystalline form [2]. Before use, inspect the material. If it has resolidified uniformly, it is generally acceptable for use. However, for highly sensitive quantitative work (e.g., as an analytical standard), it is advisable to perform an analysis (like GC) to confirm purity or consult a fresh Certificate of Analysis (CoA).

Q3: What personal protective equipment (PPE) is required when handling this compound? The safety data indicates that **Methyl Arachidate** can cause skin and eye irritation and may be harmful if swallowed [2].

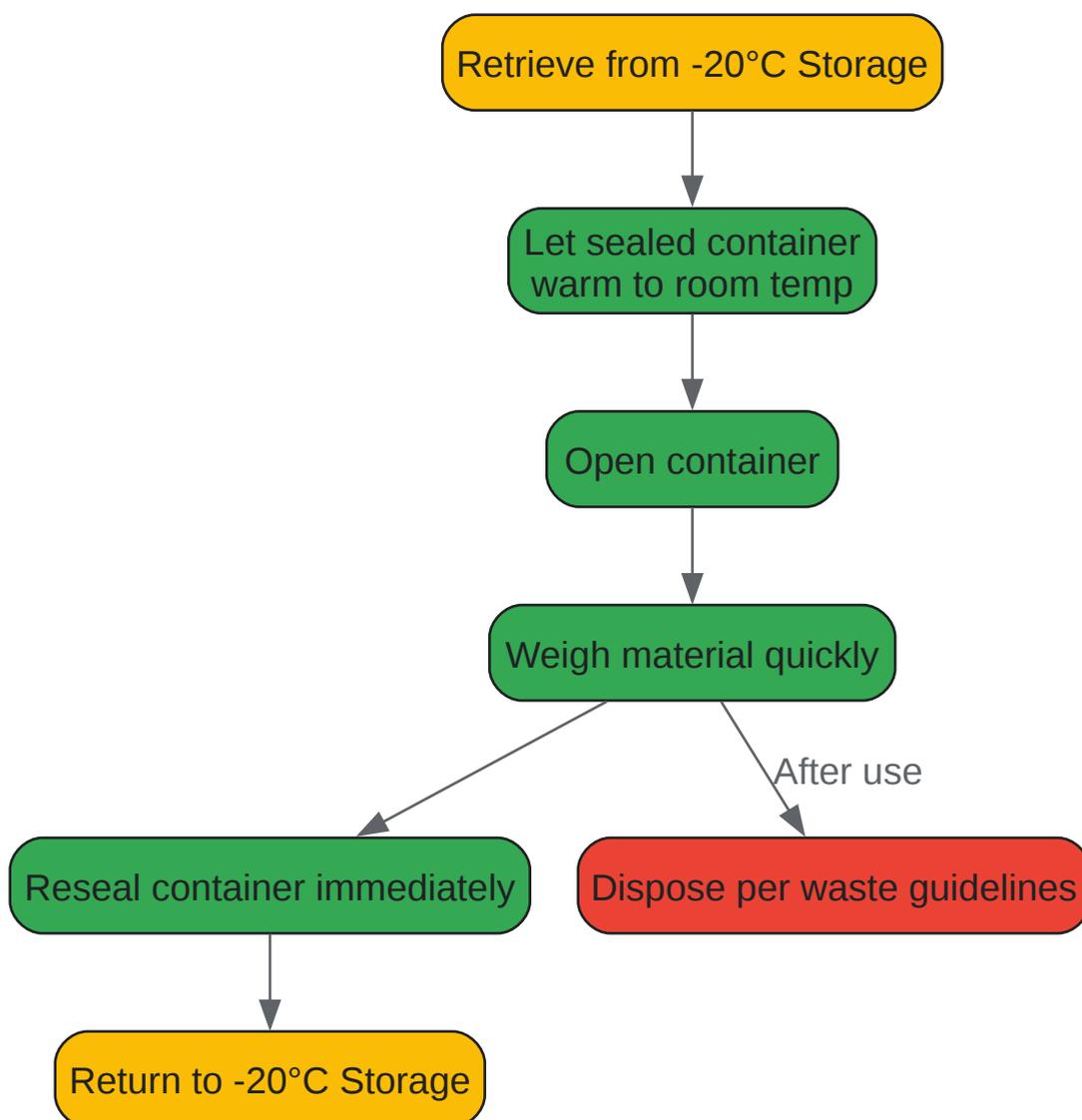
- **Minimum PPE: Wear gloves, safety glasses, and consider a lab coat.** The search results specifically recommend using eyeshields, gloves, and a type N95 (US) respirator [1]. Always avoid creating or inhaling dust.

Q4: How should I handle the container to avoid condensation? When removing the container from the -20°C freezer, moisture from the air can condense on the cold container and potentially contaminate the product.

- **Action:** Allow the sealed container to warm to room temperature before opening it. This prevents water droplets from forming on the inside of the container or on the product itself. Once the container is at ambient temperature, it can be opened safely for weighing.

Experimental Workflow for Handling Methyl Arachidate

The following diagram outlines the key steps for properly handling **Methyl Arachidate** in the lab, from storage to disposal.



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Key Pre-Experimental Checks

Before starting your experiment, make sure to:

- **Consult the SDS:** Always review the latest Safety Data Sheet for comprehensive hazard and first-aid information [3].
- **Check the CoA:** If your experiment requires high precision, refer to the Certificate of Analysis for the specific lot's purity and data [3].
- **Plan Weights:** Calculate the required masses beforehand to minimize the time the container is open and exposed to air.

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References

1. Methyl arachidate = 99 capillary GC 1120-28-1 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
2. Methyl arachidate | 1120-28-1 [[amp.chemicalbook.com](https://www.amp.chemicalbook.com)]
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